

Proper Disposal of VU0467485: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: VU0467485

Cat. No.: B611759

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For immediate reference, **VU0467485** requires disposal as hazardous chemical waste. It is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Always consult your institution's specific hazardous waste disposal protocols and your local regulations.

This guide provides essential information for the safe handling and disposal of **VU0467485**, a potent and selective M4 positive allosteric modulator used in research.[2] Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

VU0467485 presents several hazards that necessitate careful handling during the disposal process.[1]

Hazard Summary:

Hazard Statement	GHS Classification	Precautionary Code
Harmful if swallowed.	Acute toxicity, Oral (Category 4)	H302
Very toxic to aquatic life.	Acute aquatic toxicity (Category 1)	H400
Very toxic to aquatic life with long lasting effects.	Chronic aquatic toxicity (Category 1)	H410

Personal Protective Equipment (PPE):

Before beginning any disposal-related activities, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Protective gloves.[\[1\]](#)
- Body Protection: Impervious clothing.
- Respiratory Protection: A suitable respirator should be used, especially if dust or aerosols may be generated.

Step-by-Step Disposal Procedure

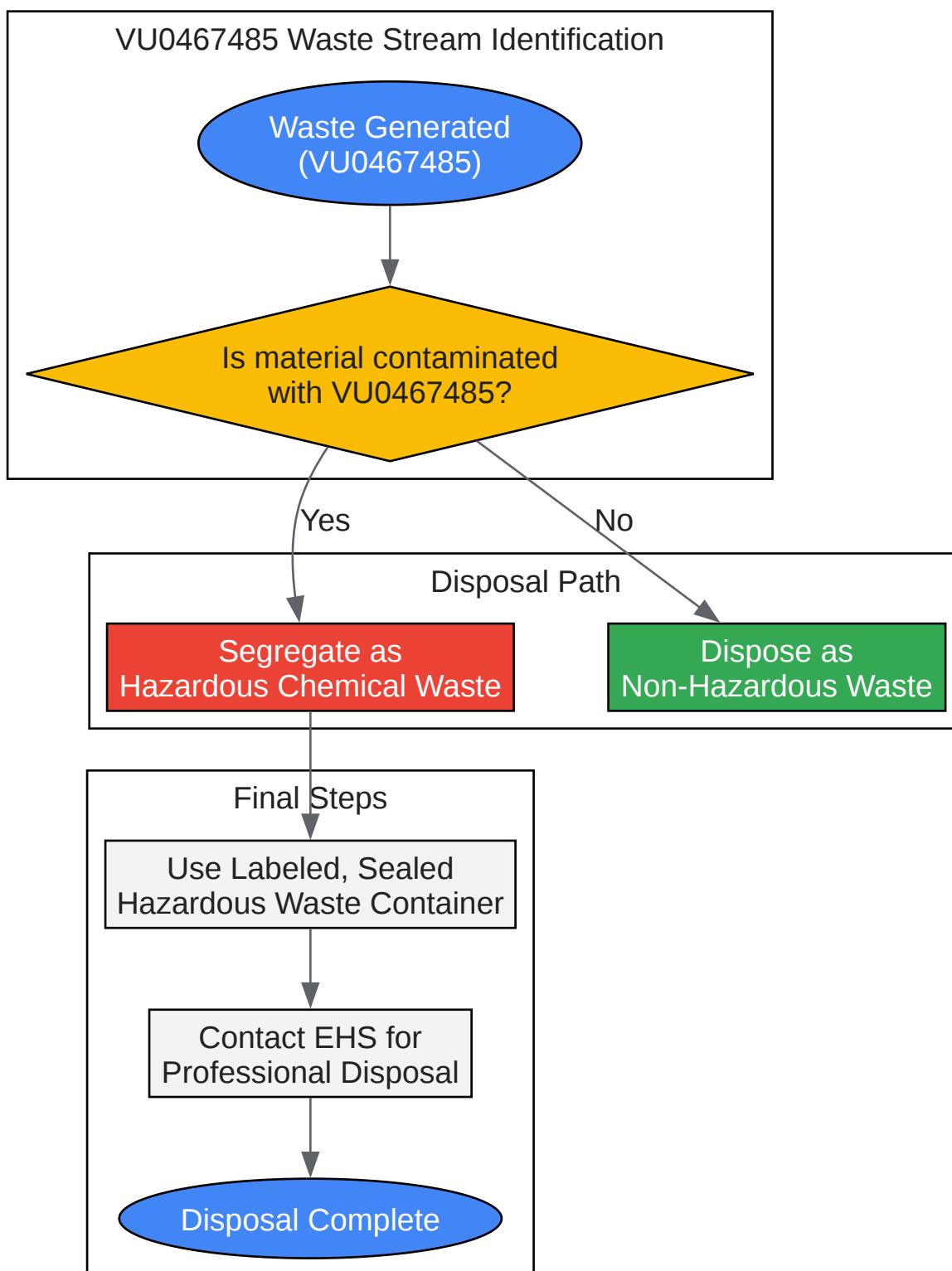
The primary directive for the disposal of **VU0467485** is to "Dispose of contents/ container to an approved waste disposal plant". This means it must be treated as hazardous chemical waste and handled by a licensed waste management contractor.

- Segregation: Isolate **VU0467485** waste from other waste streams. This includes:
 - Unused or expired pure compound.
 - Contaminated consumables (e.g., pipette tips, vials, gloves).
 - Solutions containing **VU0467485**.
 - Rinsate from cleaning contaminated glassware.
- Waste Container:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include the chemical name ("**VU0467485**"), the associated hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment"), and the accumulation start date.
- Collection of Spillage:
 - In case of a spill, collect the spillage to prevent it from entering drains or the environment.

- Use an appropriate absorbent material for liquid spills.
- Place all cleanup materials into the designated hazardous waste container.
- Storage Pending Disposal:
 - Store the sealed hazardous waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.
 - Follow your institution's guidelines for the temporary storage of hazardous waste.
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup. Do not attempt to dispose of this chemical down the drain or in regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **VU0467485**.



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Caption: Workflow for **VU0467485** Waste Disposal.

Experimental Context

VU0467485 is a positive allosteric modulator (PAM) for the M4 muscarinic acetylcholine receptor, with EC50 values of 78.8 nM and 26.6 nM for human and rat receptors, respectively. It is often used in neuroscience research, particularly in studies related to its antipsychotic-like activity. Due to its high potency and biological activity, even residual amounts in waste can have an environmental impact, underscoring the importance of proper disposal.

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References

- 1. VU0467485|1451994-10-7|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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